

An In-depth Technical Guide to 4'-Bromobiphenyl-3-carbaldehyde

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Compound of Interest

Compound Name: 4'-Bromobiphenyl-3-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4'-Bromobiphenyl-3-carbaldehyde**, a biphenyl derivative of significant interest in synthetic and medicinal chemistry. We will delve into its core properties, provide a robust and detailed protocol for its synthesis via the Suzuki-Miyaura cross-coupling reaction, explore the underlying reaction mechanism, and discuss its potential applications in drug discovery and materials science. This document is intended to serve as a practical and authoritative resource for professionals engaged in advanced chemical research and development.

Compound Identification and Core Properties

The subject of this guide is the specific biphenyl isomer, **4'-Bromobiphenyl-3-carbaldehyde**.

Chemical Structure:

Caption: Chemical structure of **4'-Bromobiphenyl-3-carbaldehyde**.

CAS Number: 1237107-66-2[1][2]

Core Physicochemical Properties:

A survey of chemical supplier data provides the fundamental properties of this compound. It is important to note that while extensive experimental data for this specific isomer is not broadly published, the properties of its close isomer, 4'-Bromo-[1,1'-biphenyl]-4-carbaldehyde (CAS 50670-58-1), are well-documented and can serve as a useful reference point.

Property	4'-Bromobiphenyl-3-carbaldehyde	4'-Bromo-[1,1'-biphenyl]-4-carbaldehyde (Isomer for reference)
CAS Number	1237107-66-2	50670-58-1[3]
Molecular Formula	C ₁₃ H ₉ BrO[1]	C ₁₃ H ₉ BrO[3]
Molecular Weight	261.12 g/mol [1]	261.12 g/mol [3]
Physical Form	Solid (predicted)	Solid
Melting Point	Not reported	135-140 °C
Boiling Point	Not reported	374.1 °C at 760 mmHg
Purity (Typical)	≥95%[1]	≥95%

Synthesis via Suzuki-Miyaura Cross-Coupling

The formation of the carbon-carbon bond between the two phenyl rings in **4'-Bromobiphenyl-3-carbaldehyde** is efficiently achieved through the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction. This reaction is a cornerstone of modern organic synthesis due to its high functional group tolerance, mild reaction conditions, and the commercial availability of its precursors.[4]

The most logical synthetic strategy involves the coupling of an arylboronic acid with an aryl halide. For the synthesis of **4'-Bromobiphenyl-3-carbaldehyde**, two primary pathways are viable:

- Pathway A: Coupling of (4-bromophenyl)boronic acid with 3-bromobenzaldehyde.

- Pathway B: Coupling of (3-formylphenyl)boronic acid with a 1,4-dihalogenated benzene (e.g., 1-bromo-4-iodobenzene).

The following protocol is adapted from a well-established and reliable procedure for a structurally similar compound published in *Organic Syntheses*, a highly trusted source for experimental methodology.[5] This adapted procedure details the synthesis following Pathway A.

Experimental Protocol: Synthesis of 4'-Bromobiphenyl-3-carbaldehyde

Reaction Scheme:

Caption: Suzuki-Miyaura coupling for the synthesis of **4'-Bromobiphenyl-3-carbaldehyde**.

Materials:

- 3-Bromobenzaldehyde
- (4-bromophenyl)boronic acid (1.05 equivalents)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.003 equivalents)
- Triphenylphosphine (PPh_3 , 0.009 equivalents)
- 2 M Sodium carbonate (Na_2CO_3) solution (1.20 equivalents)
- 1-Propanol
- Deionized water
- Ethyl acetate
- Hexanes
- Methanol
- Anhydrous sodium sulfate (Na_2SO_4)

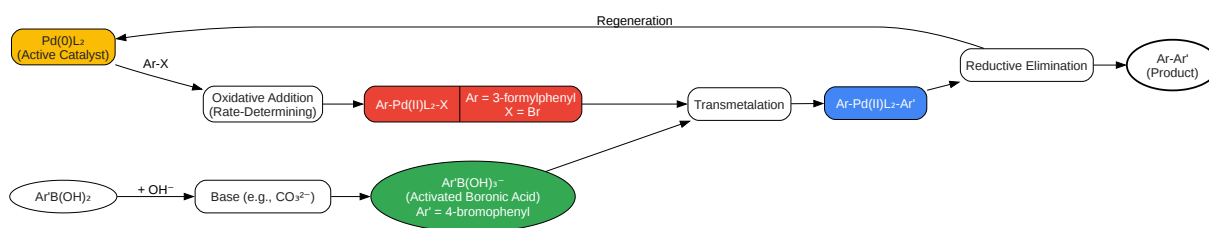
- Activated carbon (e.g., Darco G-60)

Procedure:

- **Reaction Setup:** In a three-necked round-bottomed flask equipped with a condenser, magnetic stirrer, and a nitrogen inlet, charge 3-bromobenzaldehyde, (4-bromophenyl)boronic acid (1.05 equiv.), and 1-propanol. Purge the flask with nitrogen.
- **Reagent Addition:** Stir the mixture at room temperature for 30 minutes to allow for dissolution. To this solution, add palladium(II) acetate (0.003 equiv.), triphenylphosphine (0.009 equiv.), 2 M aqueous sodium carbonate solution (1.20 equiv.), and deionized water.^[5]
- **Reaction Execution:** Heat the reaction mixture to reflux under a nitrogen atmosphere. The reaction progress should be monitored by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). The reaction is typically complete within 1-2 hours.^{[5][6]}
- **Work-up:** Once the reaction is complete, cool the mixture and add deionized water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
- **Purification (Aqueous Wash):** Combine the organic layers and wash sequentially with 5% sodium bicarbonate solution and saturated brine.^[5]
- **Purification (Decolorization and Drying):** Transfer the organic solution to an Erlenmeyer flask, add activated carbon, and stir for 30 minutes. Add anhydrous sodium sulfate and continue stirring for another 30 minutes.^[5]
- **Isolation of Crude Product:** Filter the mixture through a pad of celite, washing the filter cake with ethyl acetate. Concentrate the filtrate under reduced pressure to yield the crude **4'-Bromobiphenyl-3-carbaldehyde** as a solid.
- **Final Purification (Recrystallization):** The crude product can be further purified by recrystallization from a hexane/methanol solvent system to yield the final product.^[5]

Mechanistic Insights: The Suzuki-Miyaura Catalytic Cycle

The synthesis of **4'-Bromobiphenyl-3-carbaldehyde** proceeds via a well-understood catalytic cycle. The key to this process is the palladium catalyst, which cycles between Pd(0) and Pd(II) oxidation states.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

The cycle consists of three primary steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-bromine bond of 3-bromobenzaldehyde. This is typically the rate-determining step and results in a Pd(II) complex.^[7]
- **Transmetalation:** The organoboronic acid is activated by the base (e.g., sodium carbonate) to form a more nucleophilic boronate species. This species then transfers its organic group (the 4-bromophenyl moiety) to the Pd(II) center, displacing the bromide and forming a diaryl-palladium(II) complex.
- **Reductive Elimination:** The two aryl groups on the palladium complex are coupled and eliminated from the metal center, forming the final biphenyl product. This step regenerates the active Pd(0) catalyst, allowing it to re-enter the catalytic cycle.^[7]

Applications in Drug Discovery and Materials Science

The biphenyl scaffold is a "privileged structure" in medicinal chemistry, frequently appearing in the core of many therapeutic agents. The presence of reactive handles—the aldehyde and the bromine atom—on **4'-Bromobiphenyl-3-carbaldehyde** makes it a versatile intermediate for the synthesis of more complex molecules.

- **Medicinal Chemistry:** The bromine atom provides a site for further cross-coupling reactions, allowing for the construction of terphenyl or more complex poly-aryl systems. The aldehyde group can be readily converted into a variety of other functional groups, such as alcohols, carboxylic acids, or amines, or used in condensation reactions to build heterocyclic rings. Brominated compounds have been shown to possess a range of biological activities, including antibacterial and antifungal properties.[8] Furthermore, the introduction of bromine can enhance the binding affinity of a molecule to its biological target through halogen bonding and can be used to develop radiolabeled tracers for PET imaging in diagnostics.[9]
- **Materials Science:** Biphenyl derivatives are fundamental components in the development of liquid crystals for display technologies and organic light-emitting diodes (OLEDs). The rigid, aromatic structure of the biphenyl unit is crucial for creating materials with desirable electronic and photophysical properties. Polybrominated diphenyl ethers (PBDEs) have been widely used as flame retardants, although their environmental persistence is a concern.[10] [11] The specific substitution pattern of **4'-Bromobiphenyl-3-carbaldehyde** allows for the directed synthesis of highly tailored organic materials.

Conclusion

4'-Bromobiphenyl-3-carbaldehyde (CAS 1237107-66-2) is a valuable synthetic intermediate with significant potential in both pharmaceutical and materials science research. Its efficient synthesis via the robust and versatile Suzuki-Miyaura cross-coupling reaction makes it an accessible building block for creating complex molecular architectures. The dual functionality of the aldehyde and bromo groups provides orthogonal handles for further chemical modification, enabling the development of novel therapeutic agents and advanced organic materials. This guide has provided the foundational knowledge, from identification and properties to a detailed

synthetic protocol and mechanistic understanding, to empower researchers to effectively utilize this compound in their work.

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